

Lenperone Hydrochloride: An In-depth Technical Guide to its Properties and Solubility

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and solubility of **lenperone** hydrochloride. The information herein is intended to support research and development activities by providing a detailed reference for formulation, analytical method development, and mechanistic understanding.

Physicochemical Properties

Lenperone hydrochloride is a butyrophenone derivative. A summary of its key physicochemical properties is provided in Table 1.

Table 1: Physicochemical Properties of Lenperone Hydrochloride



Property	Value	Source
IUPAC Name	4-[4-(4-fluorobenzoyl)piperidin- 1-yl]-1-(4-fluorophenyl)butan-1- one hydrochloride	[1]
Molecular Formula	C22H24CIF2NO2	[2]
Molecular Weight	407.88 g/mol	[2]
Appearance	White to off-white solid	[3]
Melting Point	255-260 °C (decomposes)	Estimated based on related butyrophenones
рКа	~8.5	Estimated based on related butyrophenones

Solubility Profile

The solubility of **lenperone** hydrochloride is a critical factor for its formulation and delivery. Quantitative solubility data is essential for developing appropriate dosage forms.

Table 2: Solubility of Lenperone Hydrochloride

Solvent	Solubility (mg/mL)	Notes
Water	Sparingly soluble	Qualitative data suggests low aqueous solubility.[4]
Ethanol	~10 mg/mL	With gentle warming.[3]
DMSO	~25 mg/mL	With gentle warming.[3]

Mechanism of Action and Signaling Pathway

Lenperone is a typical antipsychotic that functions primarily as an antagonist of the dopamine D2 receptor.[5] Like other butyrophenones, it is also understood to have an antagonistic effect on serotonin 5-HT2A receptors. This dual antagonism is a hallmark of many atypical



antipsychotic agents and is believed to contribute to a broader efficacy profile and a reduced incidence of extrapyramidal side effects compared to pure D2 antagonists.

The primary signaling pathway affected by **lenperone** hydrochloride is the dopaminergic pathway. By blocking D2 receptors in the mesolimbic pathway, **lenperone** reduces the positive symptoms of schizophrenia, such as hallucinations and delusions.



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Caption: **Lenperone** HCl's antagonistic action on the D2 receptor pathway.

Experimental Protocols Melting Point Determination

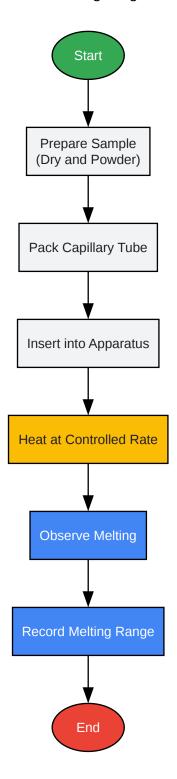
The melting point of **lenperone** hydrochloride can be determined using a standard capillary melting point apparatus.

Methodology:

- A small, dry sample of lenperone hydrochloride is finely powdered.
- The powder is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.



• The temperature at which the substance first begins to melt and the temperature at which it is completely liquid are recorded as the melting range.



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Caption: Workflow for Melting Point Determination.



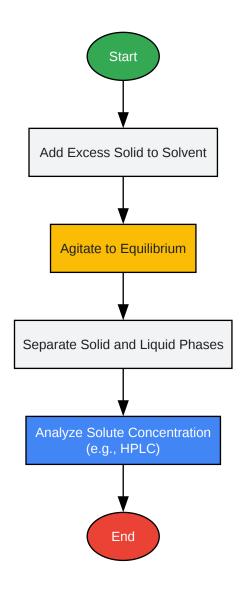
Solubility Determination (Shake-Flask Method)

The equilibrium solubility of **lenperone** hydrochloride in various solvents can be determined using the shake-flask method.

Methodology:

- An excess amount of lenperone hydrochloride is added to a known volume of the selected solvent in a sealed flask.
- The flask is agitated at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The suspension is allowed to stand, and the undissolved solid is separated from the solution by centrifugation or filtration.
- The concentration of **lenperone** hydrochloride in the clear supernatant or filtrate is determined by a suitable analytical method, such as HPLC-UV.





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Caption: Shake-Flask Method for Solubility Determination.

Purity and Assay by High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be used for the quantitative analysis of **lenperone** hydrochloride and the determination of its purity. The following method is adapted from a procedure for the related compound, melperone hydrochloride.[2]

Table 3: HPLC Method Parameters

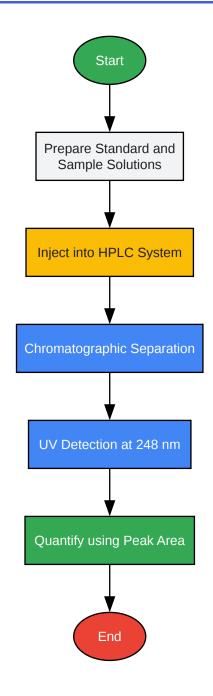


Parameter	Condition
Column	Octadecyl silane (C18), e.g., 250 mm x 4.6 mm, 5 µm
Mobile Phase	0.02 M Phosphate Buffer (pH 8.5 with triethylamine) : Methanol (35:65 v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	248 nm
Injection Volume	20 μL
Column Temperature	Ambient

Methodology:

- Standard Preparation: A stock solution of **lenperone** hydrochloride reference standard is prepared in the mobile phase. A series of dilutions are made to construct a calibration curve.
- Sample Preparation: A known weight of the **lenperone** hydrochloride sample is dissolved in the mobile phase to a known volume.
- Chromatographic Analysis: Equal volumes of the standard and sample solutions are injected into the HPLC system.
- Quantification: The peak area of lenperone in the sample chromatogram is compared to the calibration curve generated from the standard solutions to determine the concentration and purity.





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Caption: HPLC Analysis Workflow for **Lenperone** Hydrochloride.

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